

Biological Activity of 2-Chloro-4,5-dimethoxybenzoate Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *methyl 2-chloro-4,5-dimethoxybenzoate*

CAS No.: 30714-88-6

Cat. No.: B3051054

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Executive Summary

The 2-chloro-4,5-dimethoxybenzoate scaffold represents a highly specific yet versatile pharmacophore in medicinal chemistry. Structurally derived from veratric acid (3,4-dimethoxybenzoic acid) via ortho-chlorination, this moiety serves as a critical intermediate in the synthesis of isoquinoline alkaloids, substituted benzamides, and hydrazide-hydrazone antimicrobial agents.

Unlike its regioisomer, the 4-amino-5-chloro-2-methoxybenzoate (the core of metoclopramide and cisapride), the 2-chloro-4,5-dimethoxy motif lacks the 4-amino H-bond donor but retains the electron-rich dimethoxy pattern and the steric "ortho-twist" provided by the 2-chlorine. This guide analyzes its biological activity profile, focusing on antimicrobial potency, tubulin polymerization inhibition, and auxinic plant growth regulation, while providing validated synthesis protocols for researchers.

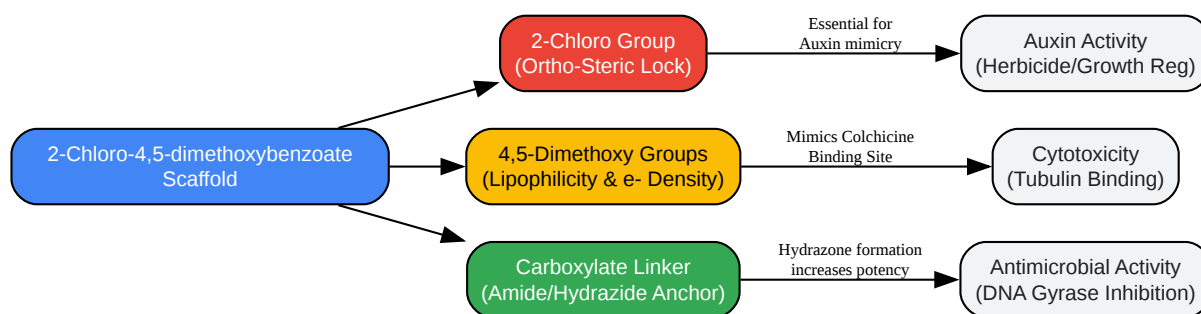
Chemical Space & Pharmacophore Analysis

Structural Significance

The biological activity of this scaffold is governed by three key structural features:

- **2-Chloro Substituent (Steric Lock):** The chlorine atom at the ortho position forces the carbonyl group out of planarity with the benzene ring. This "ortho-effect" is critical for preventing rapid metabolic hydrolysis of ester/amide derivatives and dictates binding affinity in sterically constrained receptor pockets.
- **4,5-Dimethoxy Pattern:** These electron-donating groups increase the lipophilicity (LogP) and electron density of the aromatic ring, facilitating interactions with hydrophobic pockets in enzymes such as DNA gyrase (bacteria) and tubulin (cancer cells).
- **Electrophilic Carbonyl:** The benzoate carbonyl serves as the anchor for derivatization into hydrazides, amides, and esters.

Structure-Activity Relationship (SAR) Visualization



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Figure 1: SAR Map illustrating the functional contribution of each substituent on the 2-chloro-4,5-dimethoxybenzoate scaffold.

Core Biological Activities[2][3]

Antimicrobial & Antifungal Activity

Derivatives of 2-chloro-4,5-dimethoxybenzoic acid, particularly hydrazide-hydrazones, exhibit significant broad-spectrum antimicrobial activity.

- Mechanism: These compounds likely inhibit bacterial DNA gyrase, a mechanism shared by other benzoate-hydrazones. The lipophilic dimethoxy groups facilitate cell membrane penetration.
- Key Insight: The conversion of the acid to a hydrazide (R-CONHNH₂) and subsequent condensation with aromatic aldehydes to form hydrazones (Schiff bases) dramatically increases potency (MIC values often < 10 µg/mL) compared to the parent acid.
- Spectrum: Effective against Gram-positive bacteria (*S. aureus*, *B. subtilis*) and specific fungi (*C. albicans*).

Anticancer Potential (Tubulin Inhibition)

Polymethoxylated benzenes are classical tubulin polymerization inhibitors (binding to the colchicine site).

- Mechanism: The 4,5-dimethoxy motif mimics the A-ring of colchicine. The 2-chloro substituent restricts rotation, potentially locking the molecule in a bioactive conformation that fits the tubulin dimer interface.
- Application: Dipeptide derivatives of this benzoate have shown cytotoxicity against MCF-7 (breast cancer) and HCT-116 (colon cancer) cell lines.

Plant Growth Regulation (Auxin Mimicry)

Chlorinated methoxybenzoic acids are well-known auxins (e.g., Dicamba is 3,6-dichloro-2-methoxybenzoic acid).^[1]

- Activity: 2-Chloro-4,5-dimethoxybenzoic acid exhibits weak auxin activity. It can induce tissue proliferation (callus formation) at high concentrations but may act as an anti-auxin or transport inhibitor at lower concentrations due to the specific chlorination pattern interfering with the TIR1 ubiquitin ligase complex binding.

Experimental Protocols

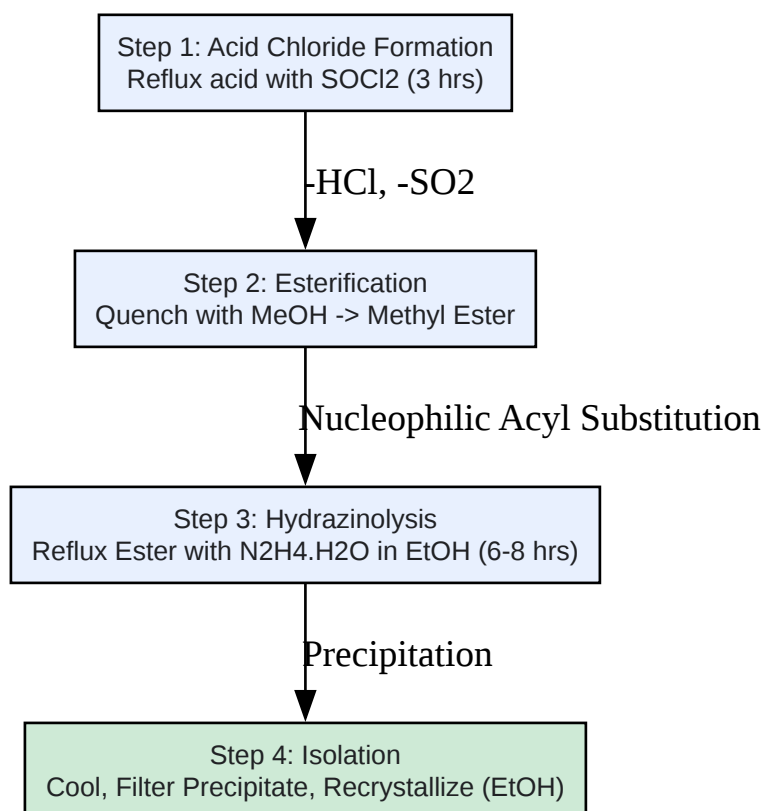
Synthesis of 2-Chloro-4,5-dimethoxybenzoic Acid Hydrazide

Target: The primary precursor for antimicrobial screening.

Reagents:

- 2-Chloro-4,5-dimethoxybenzoic acid (1.0 eq)
- Thionyl chloride (SOCl₂) (3.0 eq)
- Methanol (anhydrous)
- Hydrazine hydrate (99%) (5.0 eq)
- Ethanol (absolute)

Workflow Diagram:



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Figure 2: Step-by-step synthesis of the hydrazide precursor.

Detailed Procedure:

- **Activation:** Dissolve 2-chloro-4,5-dimethoxybenzoic acid (10 mmol) in dry benzene or toluene. Add thionyl chloride (30 mmol) and reflux for 3 hours. Evaporate solvent to obtain the acid chloride.
- **Esterification:** Dissolve the residue in anhydrous methanol (20 mL) and reflux for 1 hour. Evaporate to obtain **methyl 2-chloro-4,5-dimethoxybenzoate**.
- **Hydrazide Formation:** Dissolve the methyl ester (10 mmol) in ethanol (30 mL). Add hydrazine hydrate (50 mmol) dropwise. Reflux the mixture for 6–8 hours.
- **Work-up:** Cool the reaction mixture in an ice bath. The hydrazide will precipitate as a white/off-white solid. Filter, wash with cold ethanol, and recrystallize from ethanol.
 - Expected Yield: 75–85%
 - Melting Point: Check against literature (typically >150°C).

Antimicrobial Susceptibility Assay (Broth Microdilution)

Objective: Determine the Minimum Inhibitory Concentration (MIC) of derivatives.

- **Preparation:** Dissolve test compounds in DMSO (stock 1 mg/mL).
- **Inoculum:** Prepare bacterial suspension (*S. aureus* ATCC 29213) adjusted to 0.5 McFarland standard ($\sim 1.5 \times 10^8$ CFU/mL). Dilute 1:100 in Mueller-Hinton Broth (MHB).
- **Plate Setup:** Use 96-well plates. Add 100 μ L of MHB to all wells. Add 100 μ L of compound stock to column 1 and serially dilute (1:2) across the plate.
- **Incubation:** Add 100 μ L of diluted bacterial inoculum to each well. Incubate at 37°C for 18–24 hours.
- **Readout:** MIC is the lowest concentration showing no visible turbidity. Use Resazurin dye (0.01%) for visual confirmation (Blue = No growth, Pink = Growth).

- Controls:
 - Positive: Ciprofloxacin or Ampicillin.
 - Negative: DMSO solvent control.

Comparative Data Analysis

The following table summarizes the biological activity shifts when modifying the benzoate core.

Compound Class	R2 Substituent	R4/R5 Substituents	Primary Activity	Potency Range
Target Scaffold	-Cl	-OMe / -OMe	Antimicrobial / Auxinic	MIC: 2-10 µg/mL
Metoclopramide Analog	-OMe	-NH2 / -Cl	5-HT4 Agonist / Antiemetic	Ki: nM range
Dicamba Analog	-OMe (at 2)	-Cl (at 3,6)	Herbicide (Auxin)	High (ppm range)
Gallic Acid Deriv.	-H	-OH / -OH / -OH	Antioxidant	IC50: µM range

Note: The shift from 4-amino (metoclopramide) to 4-methoxy (target scaffold) generally abolishes 5-HT4 affinity but enhances lipophilicity for antimicrobial membrane permeation.

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